

# Technical Guide: Chemical Structure & Characterization of (N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | (N,N-Dimethyl-1-butanamine)<br>Zolmitriptan Dimer |
| CAS No.:       | 1350928-05-0                                      |
| Cat. No.:      | B580352                                           |

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## Executive Technical Summary

The **(N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer** (CAS: 1350928-05-0) is a high-molecular-weight impurity formed through the condensation of two Zolmitriptan molecules with a specific aldehyde precursor, 4-(dimethylamino)butanal.

Designated as USP Related Compound F and EP Impurity C, this molecule represents a "bis-indole" structure where the C2 positions of two Zolmitriptan indole rings are bridged by a 4-(dimethylamino)butane-1,1-diyl linker. Its presence is a Critical Quality Attribute (CQA) in drug substance manufacturing, serving as a marker for the purity of reagents used in the synthesis of the tryptamine core.

## Key Physicochemical Identifiers

| Property                  | Specification                                                 |
|---------------------------|---------------------------------------------------------------|
| Common Name               | (N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer                |
| Pharmacopeial Designation | USP Related Compound F; EP Impurity C                         |
| CAS Registry Number       | 1350928-05-0                                                  |
| Molecular Formula         | C <sub>38</sub> H <sub>53</sub> N <sub>7</sub> O <sub>4</sub> |
| Molecular Weight          | 671.87 g/mol                                                  |
| Monoisotopic Mass         | 671.4159 Da                                                   |
| Structural Class          | Geminal Bis-indole (2,2'-linked)                              |

## Detailed Chemical Structure Elucidation

### The Core Scaffold

The molecule consists of two identical (S)-Zolmitriptan moieties. Zolmitriptan itself is a tryptamine derivative substituted at the C3 position with an N,N-dimethylaminoethyl chain and at the C5 position with an (S)-4-methyl-2-oxazolidinone group.

In the dimer, these two Zolmitriptan units are connected at their respective C2 positions (the carbon adjacent to the indole nitrogen). This C2-connectivity is characteristic of electrophilic aromatic substitution on 3-substituted indoles, where the C2 position is the most nucleophilic site remaining.

### The Linker Moiety

The bridging unit is a 4-(dimethylamino)butylidene group (also referred to as 4-(dimethylamino)butane-1,1-diyl).

- **Bridgehead Carbon:** The central carbon atom connecting the two indole rings is derived from the carbonyl carbon of the aldehyde precursor.
- **Pendant Chain:** Extending from the bridgehead carbon is a propyl-dimethylamine chain: - (CH<sub>2</sub>)<sub>3</sub>-N(CH<sub>3</sub>)<sub>2</sub>.

## Stereochemistry

- **Fixed Centers:** The two oxazolidinone rings retain the (S) configuration from the parent Zolmitriptan.
- **Bridgehead Center:** The central methine carbon (C1 of the butyl chain) becomes a stereocenter upon binding to two Zolmitriptan units. However, because the two attached Zolmitriptan ligands are chiral and identical (S,S), the bridgehead carbon creates a pseudo-asymmetric center, potentially resulting in diastereomers. In practice, this impurity is often analyzed as a mixture or a single resolved peak depending on the chromatographic method.

## IUPAC Nomenclature

The systematic name reflects the symmetry of the molecule: 2,2'-[4-(Dimethylamino)butane-1,1-diyl]bis(5-[[[(4S)-2-oxo-1,3-oxazolidin-4-yl]methyl]-3-[2-(dimethylamino)ethyl]-1H-indole])

## Mechanistic Formation Pathway[2]

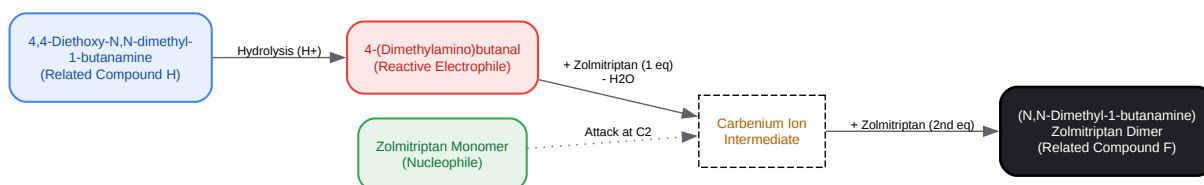
The formation of this dimer follows a classic acid-catalyzed bis-indole condensation. The reaction is driven by the presence of 4-(dimethylamino)butanal, which is the hydrolyzed form of the acetal reagent 4,4-Diethoxy-N,N-dimethyl-1-butanamine (Zolmitriptan Related Compound H).

## Reaction Mechanism

- **Precursor Hydrolysis:** The acetal impurity (Related Compound H) hydrolyzes under acidic conditions to form the reactive aldehyde: 4-(dimethylamino)butanal.
- **Activation:** The aldehyde carbonyl oxygen is protonated, increasing its electrophilicity.
- **First Addition:** The C2 position of a Zolmitriptan molecule attacks the activated carbonyl, forming a hemiaminal-like intermediate (alcohol).
- **Dehydration:** The intermediate loses water to form an electrophilic iminium/carbenium ion.
- **Second Addition:** A second Zolmitriptan molecule attacks the electrophilic center at its C2 position, forming the stable bis-indole dimer.

## Pathway Diagram (DOT)

The following diagram illustrates the critical pathway from the acetal impurity to the final dimer.



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Figure 1: Reaction pathway showing the acid-catalyzed condensation of Zolmitriptan with the aldehyde impurity derived from Related Compound H.

## Analytical Characterization & Detection

Detecting this dimer requires specific chromatographic conditions due to its high molecular weight and basicity (containing three tertiary amine groups).

### Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Parent Ion: The molecule readily protonates. Look for the peak at  $m/z$  672.4.
- Fragmentation Pattern:
  - Cleavage of the bridge often yields the Zolmitriptan monomer ion ( $m/z$  ~288).
  - Loss of the dimethylamine fragments from the side chains.

### HPLC/UPLC Profiling

- Column: C18 Reverse Phase (High pH stability columns preferred due to basic nature).

- Mobile Phase: Ammonium bicarbonate (pH 10) or Formic acid (pH 2.5) gradients with Acetonitrile.
- Retention: Due to the doubled hydrophobic surface area (two indole cores), the dimer elutes significantly later than the Zolmitriptan monomer (Relative Retention Time ~ 1.5 - 2.0 depending on method).

## Comparison of Related Impurities

The table below distinguishes the target dimer from other common Zolmitriptan impurities.

| Impurity Name                     | Common Designation           | Structure Feature    | Molecular Weight |
|-----------------------------------|------------------------------|----------------------|------------------|
| (N,N-Dimethyl-1-butanamine) Dimer | USP RC F / EP Impurity C     | Butylidene Bridge    | 671.9            |
| Methylene Dimer                   | Zolmitriptan Methylene Dimer | Formaldehyde Bridge  | ~587.7           |
| N-Oxide                           | Zolmitriptan N-Oxide         | Oxygen on Amine      | 303.4            |
| N-Desmethyl                       | USP RC A / EP Impurity G     | Loss of Methyl group | 273.3            |

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 131872639, Zolmitriptan Dimer. Retrieved from [\[Link\]](#)
- Veeprho Laboratories. Zolmitriptan Impurity Profile and Related Compounds. Retrieved from [\[Link\]](#)
- Splendid Lab. **(N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer** Structure Data. Retrieved from [\[Link\]](#)
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